

Chemical structure and properties of Mefexamide hydrochloride

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Compound of Interest

Compound Name: Mefexamide hydrochloride

Cat. No.: B6575005

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Mefexamide Hydrochloride: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Introduction

Mefexamide hydrochloride is a chemical compound classified as a central nervous system (CNS) stimulant.^[1] This technical guide provides a comprehensive overview of its chemical structure, properties, and available experimental data. The information is intended to support research and development activities in the fields of neuroscience and pharmacology.

Chemical Structure and Identifiers

Mefexamide hydrochloride is the hydrochloride salt of Mefexamide. Its chemical structure and key identifiers are summarized below.

Identifier	Value	Source
IUPAC Name	N-[2-(diethylamino)ethyl]-2-(4-methoxyphenoxy)acetamide;hydrochloride	[2]
CAS Number	3413-64-7	[2]
Molecular Formula	C ₁₅ H ₂₅ ClN ₂ O ₃	[2]
Molecular Weight	316.82 g/mol	[2]
SMILES String	<chem>CCN(CC)CCNC(=O)COC1=CC=C(C=C1)OC.Cl</chem>	[2]
Parent Compound (Mefexamide) CAS Number	1227-61-8	[3]

Physicochemical Properties

Quantitative experimental data on the physicochemical properties of **Mefexamide hydrochloride** are limited in publicly accessible literature. The following table summarizes available data, including computed properties and data for the parent compound, Mefexamide.

Property	Value	Notes	Source
Melting Point	Not available	Experimental data not found.	
Solubility	32 µg/mL (for Mefexamide)	This value is for the parent compound, Mefexamide, at pH 7.4. The solubility of the hydrochloride salt is expected to be higher in aqueous solutions.	[3]
pKa	Not available	Experimental data not found.	
LogP	Not available	Experimental data not found.	

Pharmacological Properties

Mefexamide is characterized as a psychostimulant, indicating its primary effect is on the central nervous system.[1]

Mechanism of Action

The precise mechanism of action for Mefexamide has not been fully elucidated in recent literature. However, as a CNS stimulant, it is likely to modulate the levels of key neurotransmitters in the brain, such as dopamine and norepinephrine.[4][5] The general mechanisms for CNS stimulants involve either enhancing excitatory neurotransmission or inhibiting inhibitory neurotransmission.[6][7]

Pharmacokinetics

Detailed pharmacokinetic parameters for **Mefexamide hydrochloride**, including absorption, distribution, metabolism, and excretion (ADME), are not well-documented in recent studies.

Pharmacodynamics

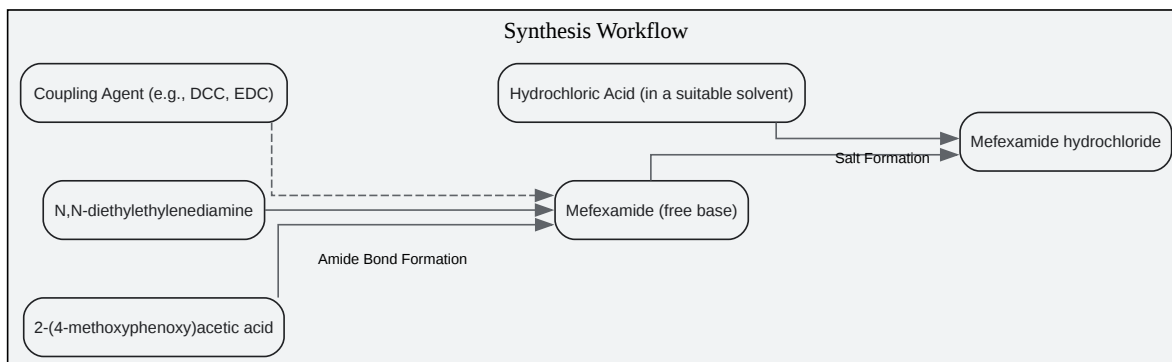
The pharmacodynamic effects of Mefexamide are related to its stimulant properties on the CNS. An early study from 1969 investigated the electroencephalographic (EEG) effects of Mefexamide, suggesting a direct impact on brain electrical activity.[8] CNS stimulants can produce a range of effects, including increased alertness, attention, and energy.[5]

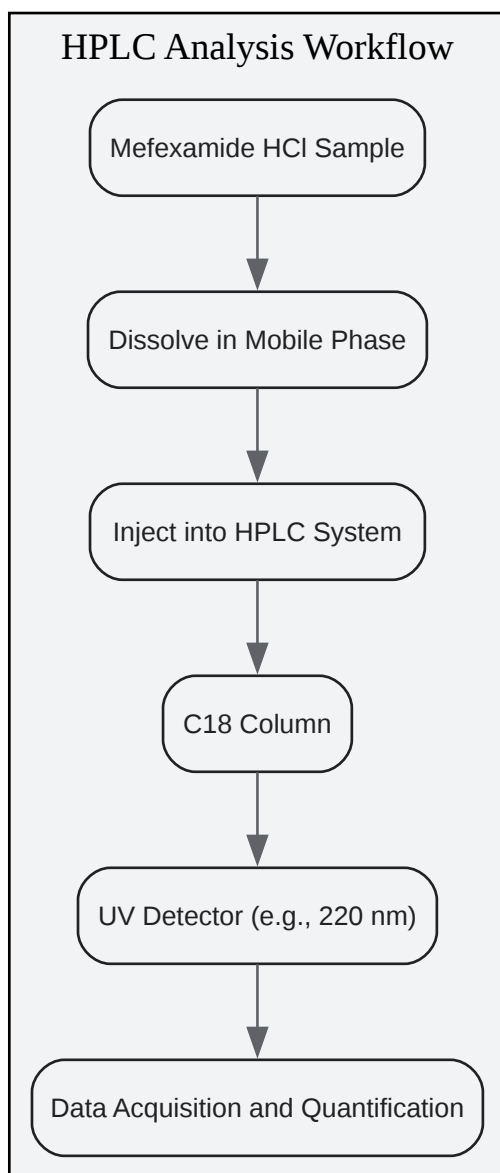
Experimental Protocols

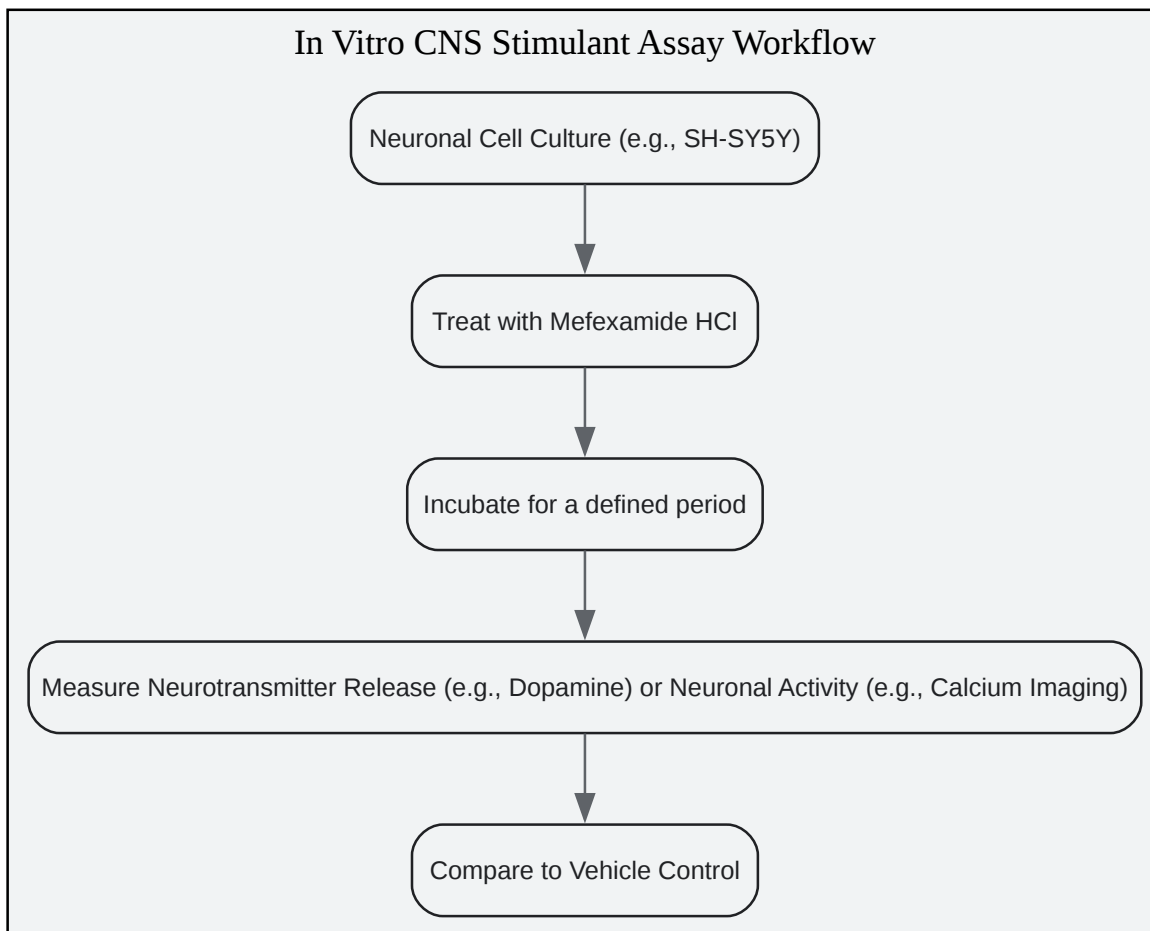
Detailed, validated experimental protocols for the synthesis, analysis, and biological evaluation of **Mefexamide hydrochloride** are not readily available in contemporary scientific literature. However, based on the chemical structure and general methodologies for similar compounds, the following outlines can be proposed as starting points for research.

Synthesis of N-[2-(diethylamino)ethyl]-2-(4-methoxyphenoxy)acetamide hydrochloride

A plausible synthetic route for **Mefexamide hydrochloride** can be conceptualized as a two-step process involving the formation of an amide bond followed by salt formation.







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